Technical Guide: Aqueous Solubility of Tris Succinate

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Compound of Interest

Compound Name:	*Tris succinate*
CAS No.:	*85169-32-0*
Cat. No.:	*B3430625*

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Introduction

Tris succinate, the salt formed from Tris (tris(hydroxymethyl)aminomethane) and succinic acid, is a common buffering agent used in a variety of biochemical and pharmaceutical applications. A thorough understanding of its aqueous solubility is critical for its effective use in drug formulation, bioprocessing, and laboratory research, as it directly impacts solution preparation, stability, and bioavailability. This technical guide provides an in-depth overview of the aqueous solubility of **Tris succinate**, including quantitative data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The aqueous solubility of **Tris succinate** has been reported in the literature. The available data is summarized in the table below for easy reference and comparison.

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Parameter	Value	Temperature	Source
Aqueous Solubility	~108.1 g/L	20°C	Material Safety Data Sheet
Aqueous Solubility	>100 g/L	Not Specified	Product Information Sheet

Note: The second data point is inferred from the observation that a 10% aqueous solution (equivalent to 100 g/L) is clear and colorless, indicating complete dissolution at this concentration.

Experimental Protocol for Determining Aqueous Solubility

The following protocol is a detailed methodology for determining the aqueous solubility of a solid compound like **Tris succinate**. It is based on the widely accepted OECD Test Guideline 105, specifically the Shake-Flask Method, which is suitable for substances with solubilities above 10^{-2} g/L.

Principle of the Method

An excess amount of the solid **Tris succinate** is agitated in deionized water at a constant temperature for a sufficient period to reach equilibrium. The resulting saturated solution is then separated from the undissolved solid, and the concentration of **Tris succinate** in the clear aqueous phase is determined by a suitable analytical method.

Materials and Equipment

- Test Substance: **Tris succinate**, pure solid
- Solvent: Deionized or distilled water
- Apparatus:
  - Constant temperature water bath or incubator with shaker
  - Flasks with stoppers (e.g., Erlenmeyer flasks)

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- Analytical balance
- Centrifuge
- Syringes and filters (e.g., 0.45 µm pore size)
- Volumetric flasks and pipettes
- pH meter
- Analytical instrument for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer)

Experimental Procedure

- Preliminary Test: A preliminary test is recommended to estimate the approximate solubility and the time required to reach equilibrium. This helps in optimizing the conditions for the main experiment.
- Preparation of Test System:
  - Accurately weigh an amount of **Tris succinate** that is in excess of its expected solubility and add it to a flask.
  - Add a known volume of deionized water to the flask.
  - Seal the flask to prevent evaporation.
- Equilibration:
  - Place the flask in a constant temperature bath or shaker set to the desired temperature (e.g., 20°C).
  - Agitate the flask for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. It is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration has reached a plateau.
- Phase Separation:

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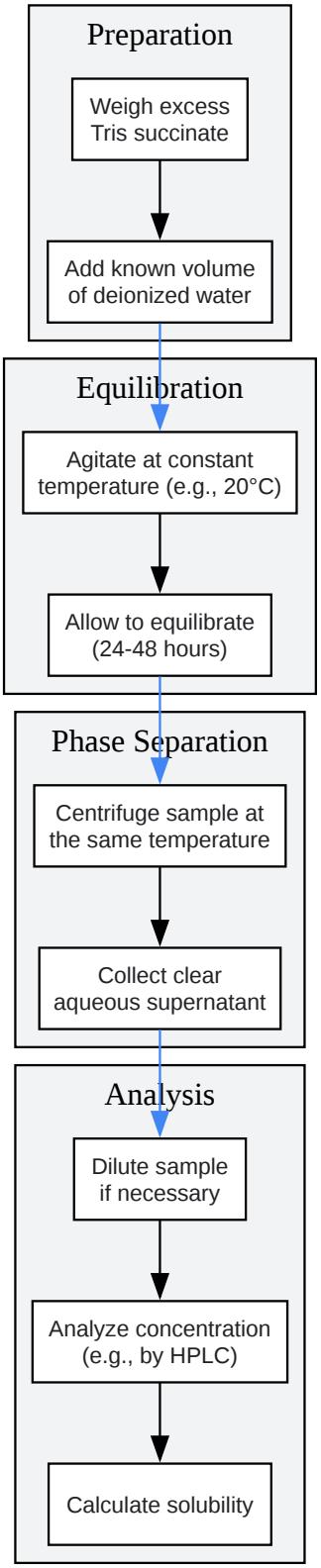
- After equilibration, allow the undissolved solid to settle.
- Carefully separate the saturated aqueous phase from the solid. Centrifugation at the same temperature as the equilibration is the preferred method to avoid temperature-dependent solubility changes. Filtration can also be used, but care must be taken to avoid clogging and adsorption of the solute onto the filter material.

- Sample Analysis:
  - Accurately dilute an aliquot of the clear, saturated solution with a suitable solvent if necessary.
  - Determine the concentration of **Tris succinate** in the sample using a validated analytical method (e.g., High-Performance Liquid Chromatography - HPLC).
  - Prepare a calibration curve using standard solutions of known **Tris succinate** concentrations to quantify the amount in the test sample.
- Data Reporting:
  - The solubility is reported in grams per liter (g/L) or moles per liter (mol/L).
  - The temperature at which the measurement was performed must be specified.
  - The pH of the saturated solution should also be recorded.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the aqueous solubility of **Tris succinate** using the shake-flask method.

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Caption: Workflow for determining the aqueous solubility of **Tris succinate**.

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Signaling Pathways and Logical Relationships

Tris succinate is primarily utilized as a buffering agent and is not typically directly involved in specific signaling pathways as a signaling molecule itself. Its role is to maintain a stable pH environment, which is crucial for the proper function of proteins, enzymes, and other components of signaling cascades. Therefore, a diagram depicting a specific signaling pathway for **Tris succinate** would not be appropriate. The logical relationship of its utility is in providing a stable chemical environment for biological assays and formulations.

Conclusion

This technical guide provides essential information on the aqueous solubility of **Tris succinate** for researchers and professionals in the pharmaceutical and life sciences. The provided quantitative data, a detailed experimental protocol based on the OECD 105 guideline, and a clear workflow diagram offer a comprehensive resource for understanding and determining this critical physicochemical property. Accurate knowledge of **Tris succinate**'s solubility is fundamental for its successful application in various scientific and developmental endeavors.

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